

# GHS Hazard Information for 5-Iodopentan-2-one: A Technical Guide

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## Compound of Interest

Compound Name: 5-Iodopentan-2-one

Cat. No.: B3051912

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## Introduction

**5-Iodopentan-2-one** is a halogenated ketone of interest in various chemical syntheses. A thorough understanding of its hazard profile is essential for safe handling and risk assessment in research and development settings. This technical guide provides a comprehensive overview of the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) hazard information for **5-Iodopentan-2-one**, intended for an audience of researchers, scientists, and drug development professionals. While specific experimental data for this compound is not readily available in public databases, this guide outlines the GHS classifications and describes the standard experimental protocols that would be used to determine these hazards.

## GHS Hazard Classification

Based on information available from the European Chemicals Agency (ECHA) and aggregated in resources such as PubChem, **5-Iodopentan-2-one** is classified with the following GHS hazards.<sup>[1]</sup>

### Table 1: GHS Hazard Summary for 5-Iodopentan-2-one<sup>[1]</sup>

Hazard Class	Hazard Category	Pictogram	Signal Word	Hazard Statement
Flammable Liquids	Category 4	None	Warning	H227: Combustible liquid
Acute Toxicity (Oral)	Category 4	Warning	H302: Harmful if swallowed	
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation	
Serious Eye Damage/Eye Irritation	Category 2	Warning	H319: Causes serious eye irritation	
Specific Target Organ Toxicity (Single Exposure)	Category 3	Warning	H335: May cause respiratory irritation	

## Physicochemical Properties

Understanding the physicochemical properties of a substance is crucial for assessing its hazard potential.

### Table 2: Physicochemical Data for 5-Iodopentan-2-one

Property	Value	Source
Molecular Formula	C5H9IO	PubChem[1]
Molecular Weight	212.03 g/mol	PubChem[1]
Appearance	Colorless to pale yellow liquid (presumed)	General chemical knowledge
Boiling Point	207.6 ± 23.0 °C at 760 mmHg (Predicted)	Chemspider
Flash Point	79.4 ± 22.6 °C (Predicted)	Chemspider
Density	1.7 ± 0.1 g/cm <sup>3</sup> (Predicted)	Chemspider

## Experimental Protocols

While specific experimental studies for **5-Iodopentan-2-one** are not publicly available, the following sections describe the standard OECD guidelines that would be followed to determine the GHS hazard classifications.

### Acute Oral Toxicity - OECD Guideline 423 (Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity (and LD50) of a substance.

- **Principle:** A stepwise procedure with the use of a limited number of animals per step. The method uses a starting dose of 300 mg/kg body weight. Depending on the mortality or morbidity of the animals, subsequent steps involve dosing at lower or higher fixed dose levels (2000, 300, 50, or 5 mg/kg).
- **Test Animals:** Typically, rats of a standard laboratory strain are used. A small group of animals (usually 3) of one sex (usually females) is used for each step.
- **Procedure:** The test substance is administered in a single dose by gavage. Animals are fasted before dosing.

- **Observations:** Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern) and body weight changes for at least 14 days.
- **Endpoint:** The classification is determined by the dose at which mortality is observed. For "Harmful if swallowed" (Category 4), the LD50 is between 300 and 2000 mg/kg.

## Skin Irritation - OECD Guideline 404 (Acute Dermal Irritation/Corrosion)

This guideline describes procedures for the assessment of the irritant and corrosive effects of a substance on the skin.

- **Principle:** The substance is applied to a small area of the skin of an experimental animal and the degree of irritation is observed and scored at specified intervals.
- **Test Animals:** Albino rabbits are the recommended species.
- **Procedure:** A small amount (0.5 mL for liquids) of the test substance is applied to a shaved patch of skin and covered with a gauze patch and non-irritating tape. The exposure duration is typically 4 hours.
- **Observations:** The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The observations are scored on a scale of 0 to 4.
- **Endpoint:** A substance is considered an irritant (Category 2) if it produces a mean score of  $\geq 2.3$  and  $\leq 4.0$  for erythema or edema in at least 2 of 3 tested animals.

## Serious Eye Damage/Eye Irritation - OECD Guideline 405 (Acute Eye Irritation/Corrosion)

This test evaluates the potential of a substance to cause irritation or serious damage to the eye.

- **Principle:** The test substance is applied in a single dose to one of the eyes of an experimental animal, with the untreated eye serving as a control.

- Test Animals: Albino rabbits are the recommended species.
- Procedure: A small amount (0.1 mL for liquids) of the substance is instilled into the conjunctival sac of one eye.
- Observations: The eyes are examined at 1, 24, 48, and 72 hours after application. The cornea, iris, and conjunctiva are scored for the severity of any lesions.
- Endpoint: A substance is classified as causing serious eye irritation (Category 2) if it produces reversible eye irritation within a 21-day observation period.

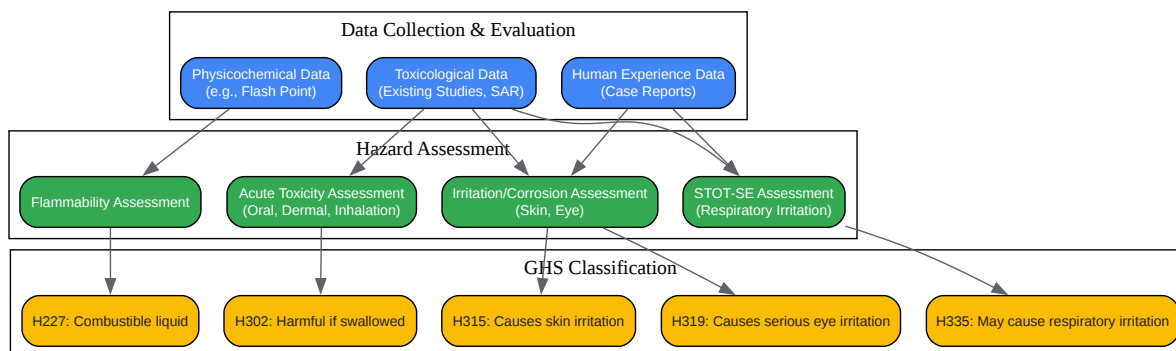
## Respiratory Irritation - (Specific Target Organ Toxicity - Single Exposure)

There is no single, specific OECD guideline for respiratory irritation that directly corresponds to the GHS classification. This classification is often based on a combination of evidence, including:

- Human experience: Reports of respiratory irritation from occupational or accidental exposure.
- Animal studies: Observations of respiratory tract effects in acute inhalation toxicity studies (e.g., OECD Guideline 403). Signs of respiratory irritation in animals can include changes in breathing patterns, nasal discharge, and histopathological changes in the respiratory tract.
- Structure-activity relationships (SAR): Comparison to structurally similar chemicals with known respiratory irritant properties.

## Logical Workflow for GHS Hazard Identification

The following diagram illustrates the logical workflow for identifying the GHS hazards of a chemical substance like **5-Iodopentan-2-one**, starting from the available data and leading to the final classification.



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Caption: Logical workflow for GHS hazard identification of **5-Iodopentan-2-one**.

## Conclusion

**5-Iodopentan-2-one** is a combustible liquid that is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[1] Researchers, scientists, and drug development professionals should handle this chemical with appropriate personal protective equipment, including safety goggles, gloves, and a lab coat, and work in a well-ventilated area or under a chemical fume hood. While specific toxicological studies for this compound are not readily available in the public domain, the GHS classifications are based on data submitted to regulatory bodies. The experimental protocols outlined in this guide represent the standard methods used to determine these hazards and should be considered in any new safety evaluations.

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## References

- 1. 5-Iodopentan-2-one | C<sub>5</sub>H<sub>9</sub>IO | CID 538269 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [GHS Hazard Information for 5-Iodopentan-2-one: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3051912#ghs-hazard-information-for-5-iodopentan-2-one]

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